

hexahydro-1H-pyrrolizine-2-carboxylic acid

structure and properties

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Compound of Interest

Compound Name: *hexahydro-1H-pyrrolizine-2-carboxylic acid*

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An In-depth Technical Guide on **Hexahydro-1H-pyrrolizine-2-carboxylic Acid**

For the attention of: Researchers, Scientists, and Drug Development Professionals

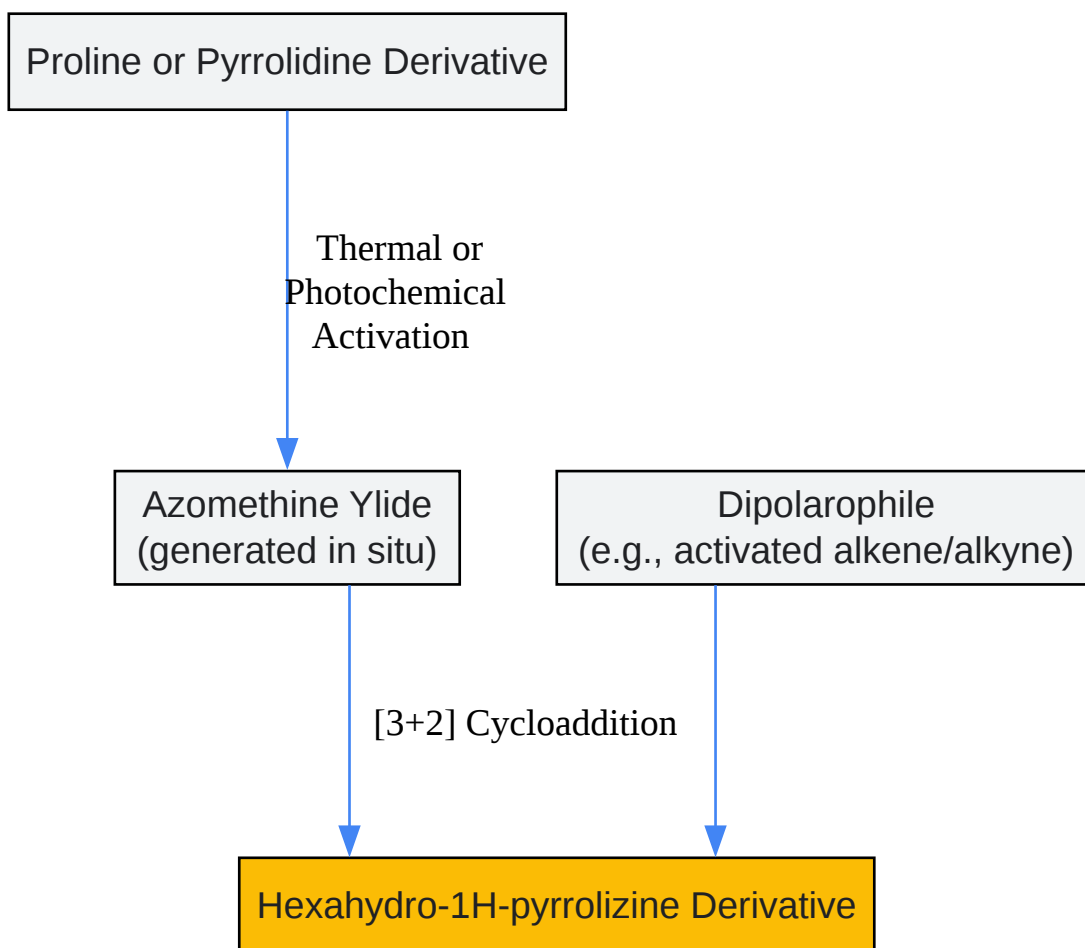
Disclaimer: Direct experimental data for **hexahydro-1H-pyrrolizine-2-carboxylic acid** is scarce in publicly available literature. This guide provides a comprehensive overview of the hexahydro-1H-pyrrolizine (also known as pyrrolizidine) core structure, detailed information on its closely related and better-studied isomers, and discusses potential synthetic routes, properties, and biological activities relevant to the title compound.

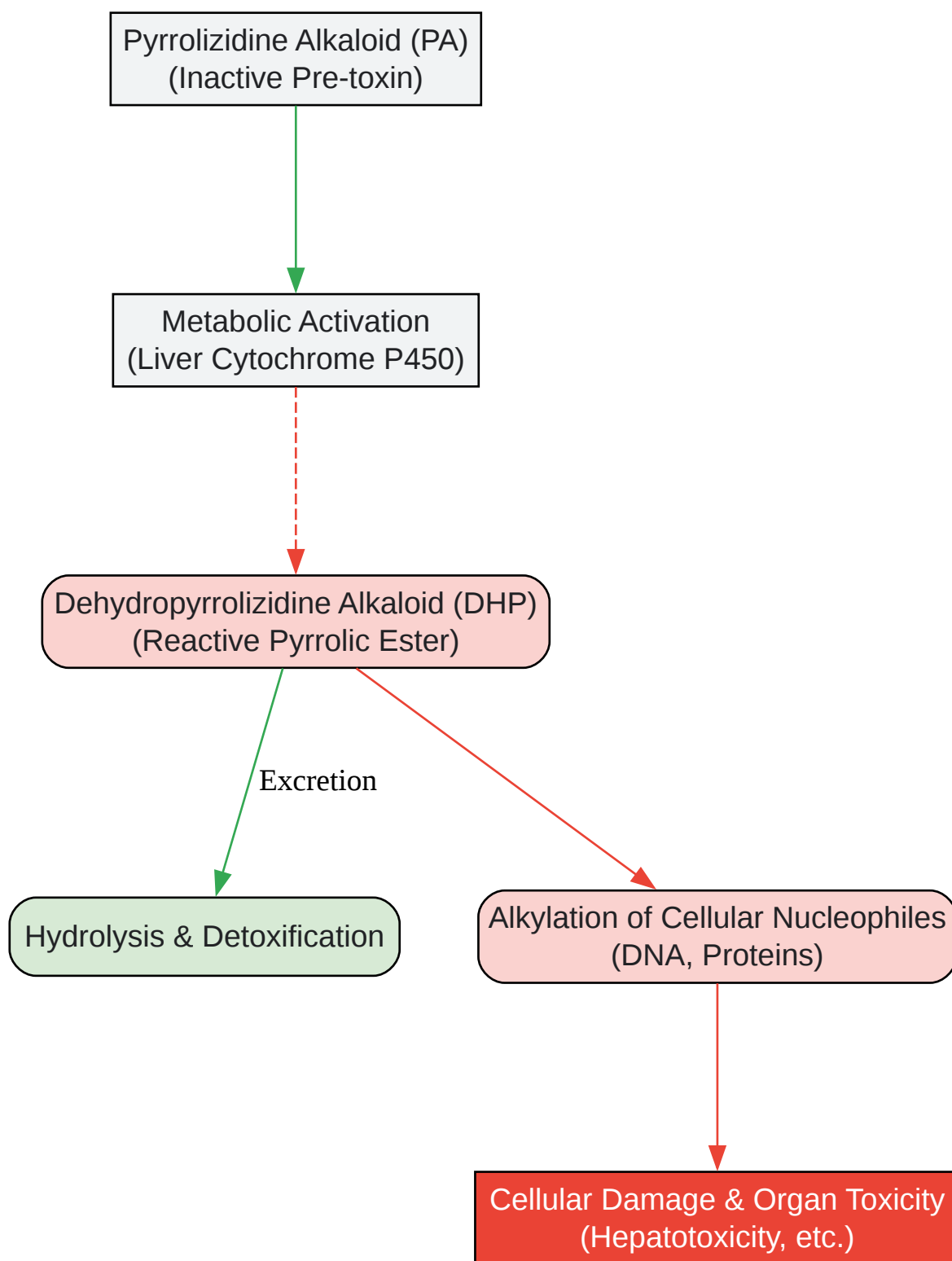
Executive Summary

The hexahydro-1H-pyrrolizine scaffold is a privileged heterocyclic system found in a wide array of natural products, most notably pyrrolizidine alkaloids (PAs). These compounds exhibit a diverse range of biological activities, from hepatotoxicity to potential therapeutic applications. This document serves as a technical guide to the structure, properties, synthesis, and biological context of hexahydro-1H-pyrrolizine carboxylic acids, with a specific focus on the 2-carboxylic acid isomer. Due to the limited specific data on the 2-isomer, information from closely related analogues, such as the 1-carboxylic acid isomer, is presented to infer its potential characteristics. This guide is intended to provide a foundational understanding for researchers interested in the medicinal chemistry and drug development potential of this class of compounds.

Structure and Nomenclature

The core structure is a bicyclic system consisting of two fused five-membered pyrrolidine rings sharing a common nitrogen atom. The systematic name for this saturated bicyclic amine is hexahydro-1H-pyrrolizine, commonly referred to as pyrrolizidine.^{[1][2][3]} The carboxylic acid substituent at the 2-position gives the target compound, **hexahydro-1H-pyrrolizine-2-carboxylic acid**.





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